

An In-depth Technical Guide to Acid Red Dyes in Industrial Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *C.I. Acid Red 106*

Cat. No.: *B15554035*

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For Researchers, Scientists, and Material Science Professionals

Introduction

The term "Acid Red BL" is a non-specific designation used within the industrial dye industry to refer to a variety of red azo dyes. Extensive research into scientific literature and chemical databases reveals that "Acid Red BL" is not a unique chemical entity but rather a commercial name that can be attributed to several different chemical compounds, most notably C.I. Acid Red 37 and C.I. Acid Red 151. This guide will provide a technical overview of the properties and applications of these commercially significant dyes, with a focus on their industrial, rather than biomedical, uses, as there is no significant body of research on their application in drug development or life sciences.

Core Compounds Commercially Known as "Acid Red BL"

The primary chemical identities behind the "Acid Red BL" designation are detailed below. It is crucial for researchers and scientists to reference the specific CAS number to ensure the procurement of the correct compound for their applications.

Commercial Name	C.I. Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Acid Red BL	Acid Red 37	6360-07-2	$C_{18}H_{14}N_4Na_2O_8S_2$	524.44
Weak Acid Red BL	Acid Red 151	6406-56-0	$C_{22}H_{15}N_4NaO_4S$	454.43
Light Brilliant Red B	Acid Red 106	6844-73-1	$C_{23}H_{17}N_3Na_2O_9S_3$	621.57

Physicochemical Properties and Applications

Acid Red dyes are characterized by their anionic nature, which allows them to bind to cationic substrates such as proteinaceous fibers and polyamides. Their primary applications are in the dyeing of textiles, leather, and paper.

C.I. Acid Red 37

Also known as Acid Fast Red B, this dye presents as a purple powder. It is readily soluble in water, with a solubility of 200 g/L at 100°C, and is slightly soluble in ethanol.^[1] Its primary application is in the dyeing of wool, silk, and polyamide fibers, as well as their blends.^[1] It can also be used for direct printing on wool and silk fabrics and for coloring leather.^[1]

Chemical Interactions:

- In concentrated sulfuric acid, it appears dark blue-red, which dilutes to a dark red to red-light purple.^[1]
- In nitric acid, it turns an olive green, which quickly transitions to brown.^[1]
- In the presence of strong hydrochloric acid, a red-light purple precipitate is formed.^[1]
- A cherry red aqueous solution turns into a purple caramel precipitate with the addition of strong hydrochloric acid.^[1]

- With sodium hydroxide solution, it produces a thick red wine color.[1]

C.I. Acid Red 151

Termed Weak Acid Red F-2R, this dye is a dark red powder.[2] It is soluble in water, presenting as a cloudy brown-light orange solution, and is also soluble in ethanol.[2] Its main uses are in the dyeing of polyamide, silk, wool, and their blended fabrics.[2] It is also utilized for coloring polyamide plastics and in leather dyeing.[2][3]

Chemical Interactions:

- In strong sulfuric acid, it appears as a blue-light green, which dilutes to a weak light brown-orange.[2]
- Its aqueous solution becomes orange-brown with the addition of strong hydrochloric acid.[2]
- With a thick sodium hydroxide solution, it turns dark purple.[2]

C.I. Acid Red 106

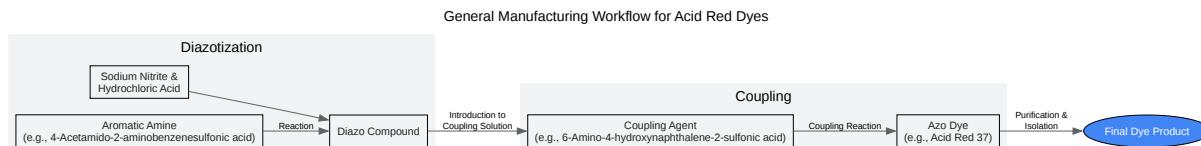
Known as Light Brilliant Red B, this dye is soluble in water, producing a blue-light red solution, and is also soluble in ethanol.[4] Its applications include dyeing and printing on wool, silk, and polyamide fabrics.[4] It is also used for the electrochemical coloring of aluminum, paper, and leather, and in the manufacturing of color pigment sediment.[4]

Chemical Interactions:

- In strong sulfuric acid, it is deep red, which becomes a muddy red-light purple upon dilution. [4]
- In a nitric acid solution, it appears orange.[4]

Manufacturing Process Overview

The synthesis of these azo dyes involves a diazo coupling reaction. The general workflow for this process is outlined below.



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Caption: General workflow for the synthesis of Acid Red azo dyes.

Manufacturing Methods:

- Acid Red 37: This dye is produced by the diazotization of 4-Acetamido-2-aminobenzenesulfonic acid, followed by coupling with 6-Amino-4-hydroxynaphthalene-2-sulfonic acid under acidic conditions.[\[1\]](#)
- Acid Red 151: The synthesis involves the diazotization of 4-((4-Aminophenyl)diazenyl)benzenesulfonic acid and its subsequent coupling with Naphthalen-2-ol.[\[2\]](#)

Conclusion

While the name "Acid Red BL" is used in commercial contexts, it does not refer to a single, specific chemical compound. The dyes that fall under this designation, primarily Acid Red 37 and Acid Red 151, are industrially significant for coloring textiles, leather, and other materials. The scientific research community should be aware of this ambiguity and rely on specific CAS numbers for compound identification. At present, there is no evidence to suggest that "Acid Red BL" has established applications in biomedical research or drug development. The information provided in this guide is intended to clarify the nature of these dyes and their primary industrial applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Acid Red Dyes in Industrial Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15554035#acid-red-bl-applications-in-research>]

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